

Application Notes and Protocols: Saralasin Acetate Stock Solution Preparation

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Compound of Interest		
Compound Name:	Saralasin Acetate	
Cat. No.:	B3062752	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the preparation, storage, and handling of **Saralasin Acetate** stock solutions for research applications. Saralasin is a synthetic octapeptide analog of angiotensin II, acting as a competitive antagonist at the Angiotensin II Type 1 (AT1) receptor with partial agonist properties.[1][2] Recent studies have also identified it as an agonist for the Angiotensin II Type 2 (AT2) receptor.[2][3]

Physicochemical Properties and Data

A clear understanding of the physicochemical properties of **Saralasin Acetate** is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C44H71N13O13	[4]
Molecular Weight	990.11 g/mol	[4]
Appearance	White Powder	[4]
Purity	≥95.0%	[4]
CAS Number	39698-78-7	[4]



Solubility Data

The solubility of **Saralasin Acetate** can vary depending on the solvent and its purity. It is essential to use fresh, high-quality solvents to ensure optimal dissolution.[4]

Solvent	Solubility	Notes
DMSO	100 mg/mL (100.99 mM)	Use fresh DMSO as moisture can reduce solubility.[4]
Water	100 mg/mL	Sonication may be required to aid dissolution.[4][5]
Ethanol	100 mg/mL	

Recommended Storage Conditions

Proper storage is critical to maintain the stability and activity of **Saralasin Acetate** in both its powdered form and as a stock solution.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	_
-80°C	2 years	Sealed storage, away from moisture.[6]	
In Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[4][6]
-20°C	1 month		

Experimental Protocol: Preparing a 10 mM Saralasin Acetate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Saralasin Acetate** in Dimethyl Sulfoxide (DMSO).



Materials:

- Saralasin Acetate powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

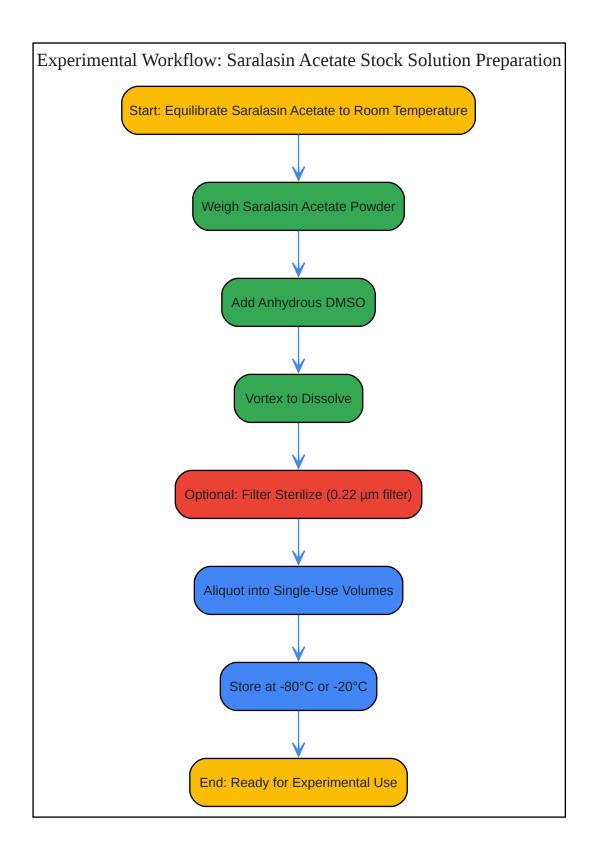
- Pre-weighing Preparations: Before opening, allow the **Saralasin Acetate** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh out the desired amount of Saralasin Acetate powder. For example, to prepare 1 mL of
 a 10 mM stock solution, weigh out 9.90 mg of Saralasin Acetate (Molecular Weight: 990.11
 g/mol).
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the Saralasin Acetate powder. For the 9.90 mg example, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for longterm storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[4][6]



Visualizing the Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway of **Saralasin Acetate**.

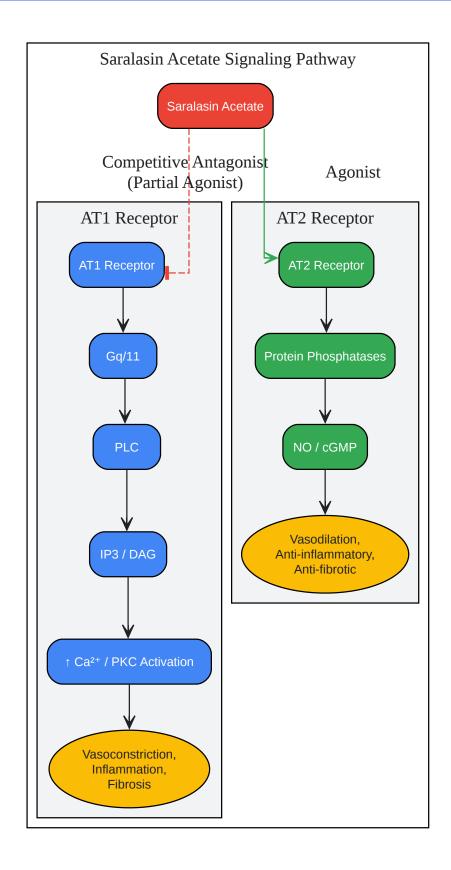




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Caption: Workflow for preparing **Saralasin Acetate** stock solution.





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Caption: Saralasin Acetate's dual action on AT1 and AT2 receptors.



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